

# 3-Fluoro-4-(trifluoromethoxy)aniline molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	3-Fluoro-4-(trifluoromethoxy)aniline
Cat. No.:	B1319218

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## In-depth Technical Guide: 3-Fluoro-4-(trifluoromethoxy)aniline

This guide provides an in-depth look at the fundamental physicochemical properties of **3-Fluoro-4-(trifluoromethoxy)aniline**, a compound of interest for researchers, scientists, and professionals in drug development and material science.

## Physicochemical Data

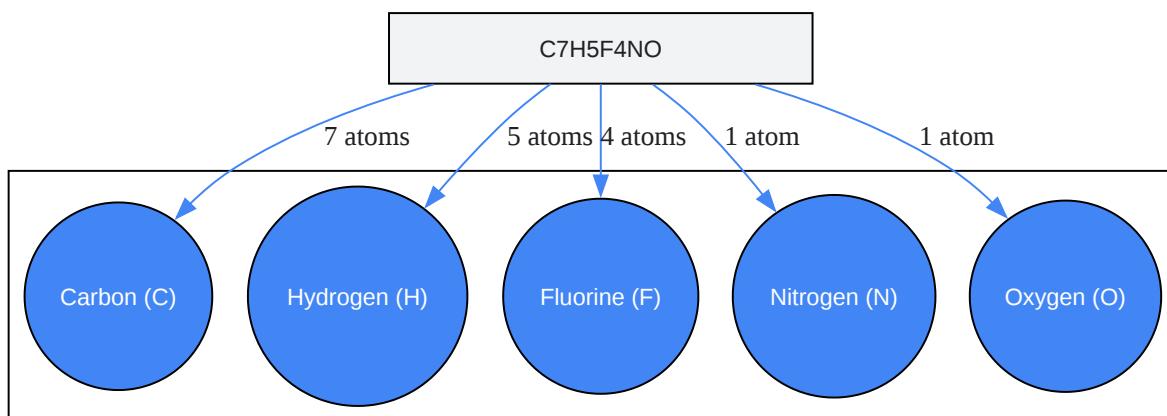
The molecular formula and weight are critical parameters for any chemical compound, forming the basis for stoichiometric calculations and analytical characterizations. Below is a summary of these properties for **3-Fluoro-4-(trifluoromethoxy)aniline**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>4</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	201.11 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
	195.11 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
	195.12 g/mol	

Synonyms: 3-Fluoro-4-(trifluoromethoxy)benzenamine[\[1\]](#)[\[4\]](#)

## Elemental Composition

The molecular structure of **3-Fluoro-4-(trifluoromethoxy)aniline** is composed of carbon, hydrogen, fluorine, nitrogen, and oxygen atoms. The following diagram illustrates the elemental makeup of the molecule based on its chemical formula.



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Caption: Elemental composition of **3-Fluoro-4-(trifluoromethoxy)aniline**.

## Applications in Research and Development

**3-Fluoro-4-(trifluoromethoxy)aniline** serves as a crucial building block in various synthetic processes.<sup>[1]</sup> Its unique molecular structure, featuring both electrophilic and nucleophilic reactivity, makes it a valuable intermediate in the development of advanced materials and pharmaceuticals.<sup>[1]</sup> The presence of the trifluoromethoxy group is particularly noted for its potential to enhance the pharmacokinetic properties of drug candidates, contributing to improved efficacy and bioavailability.<sup>[1]</sup> Consequently, this compound is extensively utilized in the synthesis of novel therapeutics, especially in the development of antitumor agents.<sup>[1]</sup> Beyond pharmaceuticals, it is also integral to the creation of innovative pesticides and herbicides in the agrochemical sector and in the development of functionalized materials with enhanced thermal and chemical resistance in material science.<sup>[1]</sup>

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## References

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Address: 3281 E Guasti Rd  
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